

2-Fluoro-3-hydroxy-6-methylbenzoic Acid: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 2-Fluoro-3-hydroxy-6-methylbenzoic acid

CAS No.: 1268718-24-6

Cat. No.: B577895

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Introduction & Core Relevance

2-Fluoro-3-hydroxy-6-methylbenzoic acid (CAS 1268718-24-6) is a highly specialized polysubstituted aromatic building block.^{[1][2]} It serves as a crucial pharmacophore scaffold in the synthesis of next-generation kinase inhibitors, particularly those targeting B-Raf (associated with melanoma and other hyperproliferative diseases) and pathways involved in Polycystic Kidney Disease (PKD).

Its structural uniqueness lies in the dense functionalization of the benzene ring. The ortho-fluoro group provides metabolic stability and conformational restriction, while the meta-hydroxyl group serves as a versatile handle for etherification or hydrogen bonding within a protein active site. The ortho-methyl group (at C6) introduces steric bulk, often used to enforce atropisomerism or twist the molecule out of planarity to match specific binding pockets.

Chemical Identity & Properties

The following data establishes the definitive chemical baseline for this compound.

Property	Specification
CAS Number	1268718-24-6
IUPAC Name	2-Fluoro-3-hydroxy-6-methylbenzoic acid
Molecular Formula	C ₈ H ₇ FO ₃
Molecular Weight	170.14 g/mol
SMILES	CC1=C(C(=O)O)C(F)=C(O)C=C1
InChI Key	(Predicted) DGNAETGARNTCIL-UHFFFAOYSA-N (Analog-based)
Appearance	Off-white to pale beige powder
Solubility	Soluble in MeOH, DMSO, DMF; sparingly soluble in water
pKa (Calc.)	~3.5 (Carboxylic acid), ~9.8 (Phenol)

Retrosynthetic Analysis & Synthesis Protocols

The synthesis of **2-Fluoro-3-hydroxy-6-methylbenzoic acid** is non-trivial due to the need for precise regiocontrol. The most robust industrial route avoids direct fluorination (which is non-selective) and instead relies on functional group interconversion of accessible precursors.

Pathway Logic

The synthesis typically proceeds via the Nitration-Reduction-Hydrolysis sequence starting from the commercially available 2-Fluoro-6-methylbenzoic acid. This route leverages the directing effects of the existing substituents to install the hydroxyl group at the C3 position.



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Figure 1: Retrosynthetic logic for the preparation of the target acid from a commercially available fluorinated precursor.

Detailed Experimental Protocol

Note: This protocol is adapted from standard methodologies for hydroxylation of fluorobenzoic acids and specific patent literature (US 2012/0157452 A1 Context).

Step 1: Nitration (Regioselective)

- Reagents: 2-Fluoro-6-methylbenzoic acid (1.0 eq), Fuming Nitric Acid, Conc. Sulfuric Acid.[\[3\]](#)
- Procedure:
 - Dissolve 2-Fluoro-6-methylbenzoic acid in conc. H_2SO_4 at 0°C .
 - Dropwise add fuming HNO_3 while maintaining temperature $<10^\circ\text{C}$.
 - Stir at 0°C for 1 hour, then warm to RT.
 - Mechanism: The C3 position is activated by the ortho-methyl group and para-fluoro group (though F is deactivating, it is an ortho/para director; the steric bulk of the acid group at C1 and Methyl at C6 directs the incoming nitro group to C3 or C5. C3 is favored due to electronic synergy).
 - Workup: Pour onto ice water. Filter the precipitate. Recrystallize to isolate the 3-nitro isomer.

Step 2: Reduction

- Reagents: 3-Nitro intermediate, H_2 (gas), 10% Pd/C, Methanol.
- Procedure:
 - Dissolve the nitro compound in MeOH.
 - Add catalytic Pd/C (10 wt%).
 - Hydrogenate at 1 atm (balloon) or 30 psi for 4-6 hours.

- Filter through Celite to remove catalyst. Concentrate to yield the 3-amino-2-fluoro-6-methylbenzoic acid.

Step 3: Diazotization & Hydrolysis (The "Sandmeyer Hydroxyl" Variation)

- Reagents: 3-Amino intermediate, NaNO_2 , H_2SO_4 (aq), Urea (optional, to quench excess nitrite).
- Procedure:
 - Suspend the amine in 30% H_2SO_4 and cool to 0-5°C.
 - Add aqueous NaNO_2 dropwise. The solution must remain clear (formation of diazonium salt).
 - Critical Step: Slowly transfer the cold diazonium solution into a separate vessel containing boiling dilute H_2SO_4 (10-15%).
 - Observation: Evolution of N_2 gas indicates hydrolysis of the diazonium to the phenol.
 - Cool the mixture. The product, **2-Fluoro-3-hydroxy-6-methylbenzoic acid**, will precipitate or can be extracted with Ethyl Acetate.

Step 4: Downstream Application (Esterification)

- As referenced in Patent US 2012/0157452 A1 (Step E):
 - Dissolve the acid (220 mg, 1.30 mmol) in MeOH (6.5 mL).[\[4\]](#)[\[5\]](#)
 - Slowly treat with (trimethylsilyl)diazomethane (2.0M in hexanes) over 10 minutes at ambient temperature.
 - Stir for 10 minutes. Quench with acetic acid if necessary.
 - Concentrate to yield the methyl ester, a common precursor for coupling reactions.

Applications in Drug Discovery

This molecule is not merely a solvent or reagent; it is a pharmacophore.

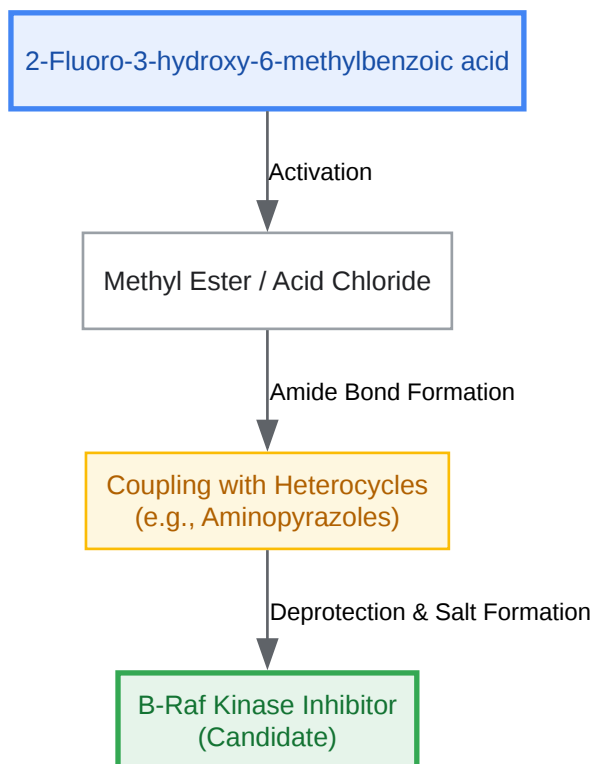
Kinase Inhibition (B-Raf)

In the context of B-Raf inhibitors (used for melanoma treatment), the 2-fluoro-3-hydroxy motif mimics the hydrogen-bonding patterns of ATP or interacts with specific residues (like the "gatekeeper" residue) in the kinase hinge region.

- The 3-OH group: Acts as a hydrogen bond donor/acceptor.
- The 2-F group: Increases lipophilicity and metabolic stability (blocking metabolic oxidation at the ortho position) while influencing the acidity of the neighboring phenol.

Polycystic Kidney Disease (PKD)

Patents indicate the utility of this scaffold in synthesizing inhibitors for pathways regulating cyst growth in PKD. The steric bulk of the 6-methyl group forces the molecule into a specific conformation, enhancing selectivity for the target protein over homologous kinases.



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Figure 2: Workflow illustrating the incorporation of the acid into a final drug candidate.

Safety & Handling

While specific toxicological data for this isomer is limited, it should be handled according to protocols for fluorinated benzoic acids and phenols.

- Hazard Statements (GHS):
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood to avoid inhalation of dust.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the phenolic hydroxyl group over long periods.

References

- Preparation of 3-substituted-1H-pyrazolo[3,4-b]pyridin-5-amines. (2012). US Patent 2012/0157452 A1.[4] (Describes the use and isolation of the compound in Step E).
- PubChem Compound Summary: **2-Fluoro-3-hydroxy-6-methylbenzoic acid**. National Center for Biotechnology Information. (Verified CAS and Chemical Identity).[6][7]
- Synthesis of Fluorinated Benzoic Acids. Arkivoc. (General methodologies for fluorobenzoic acid functionalization).

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